



# Solid-phase extraction (SPE) protocol for corticosterone from urine.

Author: BenchChem Technical Support Team. Date: December 2025

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# Solid-Phase Extraction Protocol for Urinary Corticosterone

This application note provides a detailed protocol for the solid-phase extraction (SPE) of corticosterone from urine samples. The described method is intended for researchers, scientists, and drug development professionals requiring a robust and reliable procedure for the quantification of this important stress biomarker.

## Introduction

Corticosterone is a glucocorticoid hormone involved in the regulation of stress responses, metabolism, and immune function.[1] Its measurement in urine provides a non-invasive method to assess the activity of the hypothalamic-pituitary-adrenal (HPA) axis. Urinary corticosterone exists in both free and conjugated forms (glucuronide and sulfate). To determine the total concentration, a hydrolysis step is typically required to cleave these conjugates prior to extraction.[1][2][3] Solid-phase extraction is a widely used technique for the cleanup and concentration of analytes from complex biological matrices like urine, offering significant advantages over liquid-liquid extraction in terms of efficiency, selectivity, and reduced solvent consumption.[4] This protocol details a method utilizing Hydrophilic-Lipophilic Balance (HLB) SPE cartridges, which have demonstrated high recovery rates for corticosteroids.[1][5]

## **Data Summary**



The following table summarizes quantitative data from various studies on the solid-phase extraction of corticosterone and other corticosteroids from urine.

| Analyte                       | SPE<br>Sorbent                                      | Recovery<br>Rate (%)        | Limit of<br>Detection<br>(LOD)                     | Limit of<br>Quantificati<br>on (LOQ) | Reference |
|-------------------------------|---|-----------------------------|--|--------------------------------------|-----------|
| Corticosteron<br>e            | HLB   | 100.4 - 110.3               | 1.5 ng/mL  | 5 ng/mL                              | [5]       |
| Corticosteron<br>e            | HLB   | 92.1 - 95.8                 | -  | -                                    | [1]       |
| Corticosteron<br>e            | C18   | > 79                        | 10 ng/mL   | -                                    | [6]       |
| Corticosteroid<br>s (general) | Mixed-mode<br>polymeric<br>strong anion<br>exchange | 81 - 99<br>(absolute)       | -  | < 1 μg/L                             | [2][3]    |
| Corticosteron<br>e            | -   | 90.4 - 110.6<br>(intra-day) | -  | 0.823 fmol/μL                        | [7]       |
| Cortisol                      | C18   | 92.9 ± 4.4                  | 9 nmol/L   | -                                    | [8]       |
| Cortisol &<br>Cortisone       | On-line SPE   | -                           | 5 nmol/L<br>(Cortisol), 6<br>nmol/L<br>(Cortisone) | -                                    | [9]       |

# **Experimental Protocol**

This protocol is adapted from a validated method for the analysis of multiple steroid hormones in human urine.[1]

## **Materials and Reagents**

• Hydrophilic-Lipophilic Balance (HLB) SPE cartridges (e.g., 6 mL, 200 mg)



- Methanol (HPLC grade)
- Deionized water
- Acetone (HPLC grade)
- Ammonium hydroxide (NH<sub>4</sub>OH)
- Hydrochloric acid (HCl, 36%)
- Sodium tetraborate decahydrate
- SPE vacuum manifold
- Water bath
- Nitrogen evaporator
- Vortex mixer
- Centrifuge

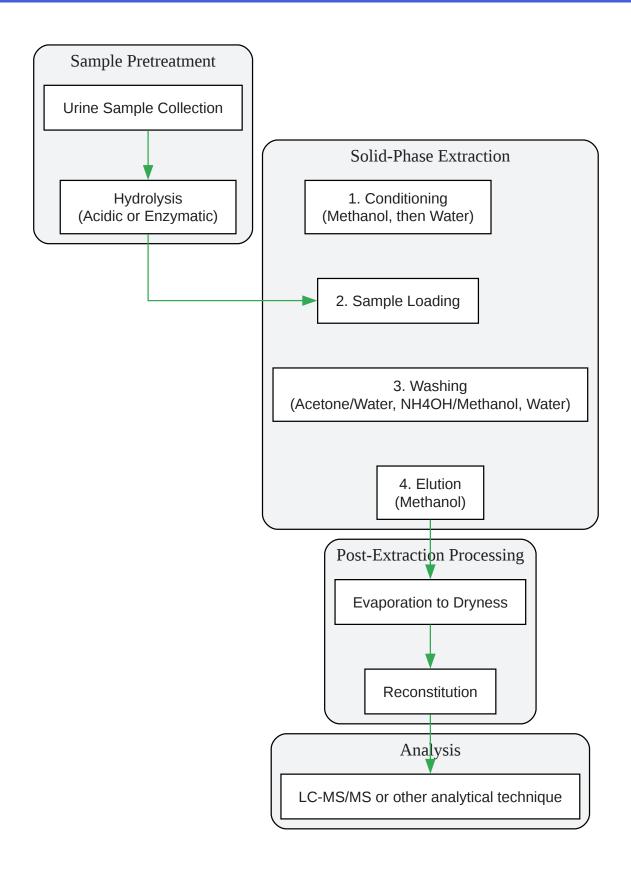
## **Sample Preparation: Hydrolysis**

A significant portion of steroid hormones in urine are present as glucuronide and sulfate conjugates.[1] To measure the total corticosterone concentration, a hydrolysis step is necessary.

- Acid Hydrolysis: To a known volume of urine (e.g., 15 mL), add 36% hydrochloric acid.[1]
   The mixture is then incubated in a water bath at 95°C for 1 hour.[1] After incubation, allow
   the sample to cool to room temperature before proceeding with the SPE protocol.
- Enzymatic Hydrolysis (Alternative): As an alternative to acid hydrolysis, β-glucuronidase/aryl sulfatase from Helix pomatia can be used.[2][3] Incubate the urine sample with the enzyme solution according to the manufacturer's instructions, typically at an elevated temperature (e.g., 37°C) for several hours.[7]

## **Solid-Phase Extraction Workflow**





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Caption: Workflow for the solid-phase extraction of corticosterone from urine.



## **Detailed SPE Protocol**

- · Cartridge Conditioning:
  - Place the HLB cartridges on the SPE vacuum manifold.
  - Wash the cartridges with 5 mL of methanol.[1]
  - Equilibrate the cartridges with 10 mL of deionized water.[1] Do not allow the sorbent to dry out between these steps.
- Sample Loading:
  - Load the pre-treated (hydrolyzed) urine sample onto the conditioned cartridge.
  - Apply a gentle vacuum to allow the sample to pass through the sorbent at a slow, dropwise rate.[1]
- · Washing:
  - Wash the cartridge with 4 mL of an acetone-water mixture (25:75, v/v).[1]
  - Follow with a wash of 2 mL of 2% ammonium hydroxide in 50% methanol.[1]
  - Finally, wash with 2 mL of distilled water.[1]
- Elution:
  - Place collection tubes in the manifold.
  - Elute the retained corticosterone with two aliquots of 2 mL of methanol (total 4 mL).[1]

## **Post-Extraction Processing**

- · Evaporation:
  - Evaporate the eluate to dryness under a gentle stream of nitrogen at 45°C.[1]
- Reconstitution:



 Reconstitute the dried extract in a suitable volume (e.g., 100 μL) of an appropriate solvent for the subsequent analytical method, such as 2 mM sodium tetraborate decahydrate for micellar electrokinetic chromatography[1] or a mobile phase compatible with LC-MS/MS.

## Conclusion

This application note provides a comprehensive protocol for the solid-phase extraction of corticosterone from urine. The use of HLB cartridges, coupled with a preliminary hydrolysis step, ensures high recovery and a clean extract suitable for sensitive downstream analytical techniques such as LC-MS/MS. The presented workflow and quantitative data serve as a valuable resource for researchers in the fields of endocrinology, stress physiology, and pharmaceutical development.

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- To cite this document: BenchChem. [Solid-phase extraction (SPE) protocol for corticosterone from urine.]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1146992#solid-phase-extraction-spe-protocol-forcorticosterone-from-urine]

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